

# safety and handling of 3,5-Dibromo-1-trimethylsilylbenzene

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## Compound of Interest

Compound Name: 3,5-Dibromo-1-trimethylsilylbenzene

Cat. No.: B096220

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An In-Depth Technical Guide to the Safe Handling and Application of **3,5-Dibromo-1-trimethylsilylbenzene**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,5-Dibromo-1-trimethylsilylbenzene** is a functionalized aromatic compound of significant interest in the fields of organic synthesis, materials science, and pharmaceutical development. Its unique structure, featuring two bromine atoms and a trimethylsilyl group on a benzene ring, renders it a versatile building block. The bromine atoms serve as reactive sites for cross-coupling reactions, lithiation, or Grignard reagent formation, while the trimethylsilyl group can act as a directing group, a steric hindrance provider, or a precursor for other functional groups. This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and experimental considerations for the effective and safe use of this reagent in a laboratory setting. This document is intended for professional use in manufacturing, laboratories, and educational institutions and is not for medical or personal use<sup>[1]</sup>.

## Compound Identification and Properties

A thorough understanding of the physicochemical properties of a reagent is fundamental to its safe handling. **3,5-Dibromo-1-trimethylsilylbenzene** is a solid at room temperature with a relatively low melting point.

Property	Value	Source(s)
CAS Number	17878-23-8	[2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> Br <sub>2</sub> Si	[2][3]
Molecular Weight	308.09 g/mol	[3][5]
Appearance	White to almost white powder or lump	[3]
Melting Point	38.0 to 42.0 °C (40 °C reported)	[3][5]
Boiling Point	280.1 °C (at 760 Torr); 112.0-112.2 °C (at 4 Torr)	[3][5]
Density	1.53 g/cm <sup>3</sup>	[3]
Flash Point	176.9 °C	[3]
Synonyms	(3,5-Dibromophenyl)trimethylsilane	[4][6]

## Hazard Identification and Safety Protocols

While specific GHS hazard classifications for **3,5-Dibromo-1-trimethylsilylbenzene** are not universally harmonized in the provided search results, the safety data for structurally related organosilicon and brominated aromatic compounds necessitates a cautious approach. The following protocols are based on established best practices for handling similar chemical classes.

### Potential Hazards

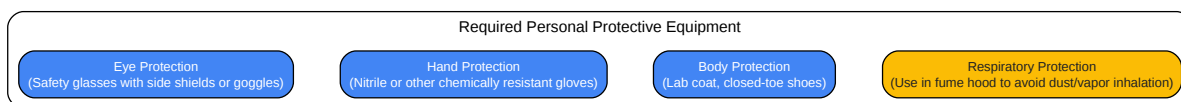
Based on analogous compounds, the primary hazards are expected to be:

- Skin Irritation: Prolonged contact may cause irritation, redness, and dermatitis.
- Serious Eye Irritation: Contact with eyes can cause significant irritation.
- Respiratory Irritation: Inhalation of dust or fumes may irritate the respiratory tract.

- Aquatic Toxicity: Many brominated organic compounds are toxic to aquatic life with long-lasting effects[7].

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure.



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Caption: Essential PPE for handling **3,5-Dibromo-1-trimethylsilylbenzene**.

## First Aid Measures

In the event of accidental exposure, immediate and appropriate action is crucial. These measures are based on standard laboratory safety protocols[8].

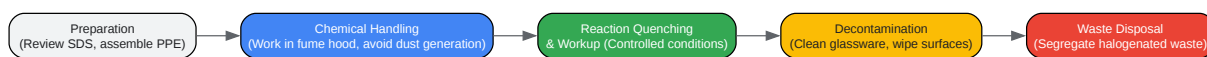
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[8].
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical advice[8].
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Call a physician or poison control center[8].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Handling, Storage, and Disposal

Proper handling and storage are paramount to maintaining the integrity of the compound and ensuring laboratory safety.

## Safe Handling Workflow

The handling of **3,5-Dibromo-1-trimethylsilylbenzene** should always be performed within a controlled environment, following a systematic workflow to minimize risk.



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Caption: A systematic workflow for the safe handling of the reagent.

- **Engineering Controls:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to control exposure to dust or vapors[9].
- **Practices:** Avoid generating dust. Use non-sparking tools and keep the compound away from heat, sparks, and open flames[7][9]. Wash hands thoroughly after handling[8].

## Storage Conditions

To ensure the stability of **3,5-Dibromo-1-trimethylsilylbenzene**, the following storage conditions are recommended:

- **Temperature:** Store in a cool, refrigerated (0-10°C) place.
- **Atmosphere:** Some suppliers recommend storing under an inert gas (e.g., nitrogen or argon) as the compound may be air-sensitive.
- **Container:** Keep the container tightly closed in a dry and well-ventilated place[9].
- **Incompatibilities:** Store away from strong oxidizing agents and strong bases[8].

## Disposal

Dispose of contents and containers in accordance with local, regional, and national regulations. Waste material should be treated as hazardous chemical waste and disposed of through an approved waste disposal plant[7][8][9]. Do not allow the product to reach the sewage system or water courses[7].

## Representative Experimental Protocols

The utility of **3,5-Dibromo-1-trimethylsilylbenzene** lies in its reactivity. Below are representative protocols for its synthesis and a common subsequent reaction, highlighting the practical application of the handling principles discussed.

### Synthesis of 3,5-Dibromo-1-trimethylsilylbenzene

A common synthetic route involves the Grignard reaction of 1,3,5-tribromobenzene followed by quenching with a silicon electrophile.

Disclaimer: This is a representative procedure based on established organometallic chemistry. A thorough risk assessment should be conducted before implementation.

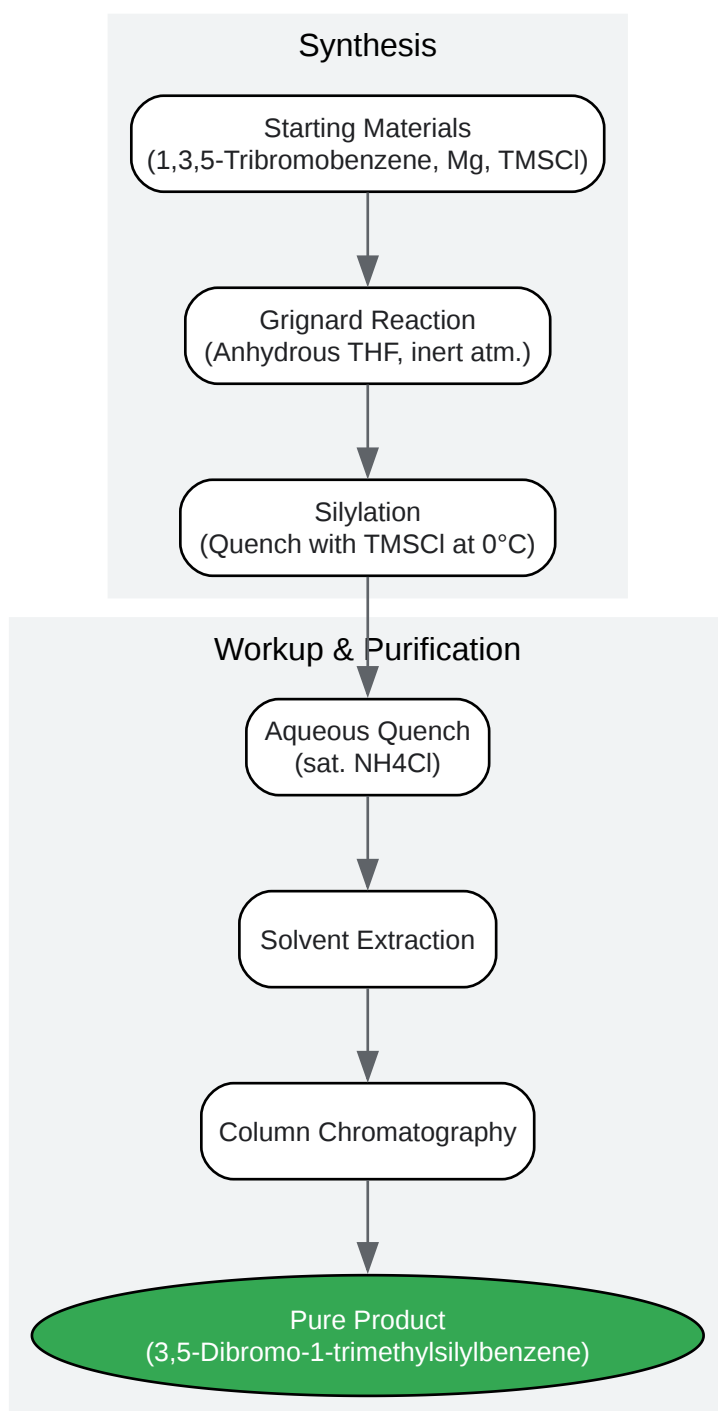
#### Step-by-Step Methodology:

- **Apparatus Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser under an inert atmosphere (N<sub>2</sub> or Ar), a dropping funnel, and a thermometer.
- **Reagent Preparation:** In the flask, place magnesium turnings (1.1 eq) and a small crystal of iodine in anhydrous tetrahydrofuran (THF).
- **Grignard Formation:** Dissolve 1,3,5-tribromobenzene (1.0 eq) in anhydrous THF and add it to the dropping funnel. Add a small portion to the magnesium and, if necessary, gently heat to initiate the reaction. Once initiated, add the remaining solution dropwise, maintaining a gentle reflux. After the addition is complete, stir the mixture at room temperature for 1-2 hours until the magnesium is consumed.
- **Silylation:** Cool the resulting Grignard solution to 0°C in an ice bath. Add chlorotrimethylsilane (1.2 eq) dropwise via syringe, ensuring the internal temperature does not rise significantly.

- Quenching and Workup: After stirring for 1-2 hours at room temperature, slowly quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extraction: Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel, typically using a non-polar eluent such as hexanes[10].

## Workflow for Synthesis and Purification

The logical flow from starting materials to the pure product involves several distinct stages, each requiring careful execution.



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Caption: General workflow for the synthesis and purification of the title compound.

## Applications in Research and Development

**3,5-Dibromo-1-trimethylsilylbenzene** is primarily used as an intermediate and building block in organic synthesis.

- **Dendrimer Synthesis:** It is listed as a dendrimer building block, where its difunctional nature allows for the controlled, generational growth of complex macromolecular architectures[4].
- **Cross-Coupling Reactions:** The two bromine atoms can be selectively functionalized using various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Stille) to introduce new carbon-carbon or carbon-heteroatom bonds.
- **Regiospecific Functionalization:** The trimethylsilyl group can influence the regioselectivity of further electrophilic aromatic substitution reactions or be converted into other functional groups, such as a hydroxyl group or a halogen.
- **Modeling Studies:** It has been used in simulations of cellular membranes due to its uncharged, hydrophobic nature, which allows it to penetrate the membrane bilayer[6].

## References

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